

Application Note: A Scalable and Efficient Synthesis of N-(4-Formylphenyl)benzamide

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Compound of Interest

Compound Name: *n*-(4-Formylphenyl)benzamide

Cat. No.: B15377629

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Abstract

This application note details a robust and scalable protocol for the synthesis of **N-(4-formylphenyl)benzamide**, a key intermediate in the development of various pharmaceutical compounds. The described method is based on the Schotten-Baumann reaction, a reliable and high-yielding acylation of 4-aminobenzaldehyde with benzoyl chloride. This procedure is suitable for scale-up and consistently produces the target compound in high purity. This document provides a comprehensive experimental protocol, tabulated analytical data, and a detailed workflow diagram to facilitate seamless adoption in a research or drug development setting.

Introduction

N-(4-Formylphenyl)benzamide and its derivatives are important precursors in the synthesis of a variety of biologically active molecules. The presence of both an amide and a formyl group provides versatile handles for further chemical modifications, making it a valuable building block in medicinal chemistry and drug discovery. The efficient and scalable synthesis of this intermediate is therefore of significant interest. The Schotten-Baumann reaction, which involves the acylation of an amine with an acyl chloride in the presence of a base, is a classic and widely used method for amide bond formation.^{[1][2][3]} This application note describes the adaptation of this reaction for the large-scale synthesis of **N-(4-formylphenyl)benzamide**.

Reaction Scheme

The synthesis proceeds via the nucleophilic acyl substitution of benzoyl chloride with 4-aminobenzaldehyde. The reaction is typically carried out in a two-phase system consisting of an organic solvent and an aqueous base solution, which neutralizes the hydrochloric acid byproduct.^{[4][5]}

Chemical Equation:

Experimental Protocol

This protocol is optimized for a laboratory scale-up synthesis.

Materials and Equipment:

- 4-Aminobenzaldehyde
- Benzoyl chloride
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Deionized water
- Brine solution (saturated aq. NaCl)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask (appropriate size for the intended scale)
- Mechanical stirrer
- Addition funnel
- Thermometer
- Separatory funnel

- Büchner funnel and filter flask
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a suitably sized round-bottom flask equipped with a mechanical stirrer and a thermometer, dissolve 4-aminobenzaldehyde in dichloromethane (DCM).
- **Base Addition:** In a separate beaker, prepare a solution of sodium hydroxide in deionized water. Cool this solution in an ice bath.
- **Acylation:** While vigorously stirring the 4-aminobenzaldehyde solution, slowly add the benzoyl chloride via an addition funnel. Maintain the reaction temperature below 10 °C using an ice bath.
- **Base Co-addition:** Simultaneously with the benzoyl chloride addition, add the cold sodium hydroxide solution dropwise to the reaction mixture, ensuring the pH remains basic (pH 9-11).
- **Reaction Monitoring:** After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).^[6]
- **Workup - Phase Separation:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer from the aqueous layer.
- **Washing:** Wash the organic layer sequentially with deionized water and then with a brine solution.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to obtain the crude product.

- Purification: The crude **N-(4-formylphenyl)benzamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield a crystalline solid.

Data Presentation

The following tables summarize the key quantitative data for the synthesis of **N-(4-formylphenyl)benzamide**.

Table 1: Reagent Stoichiometry and Reaction Parameters

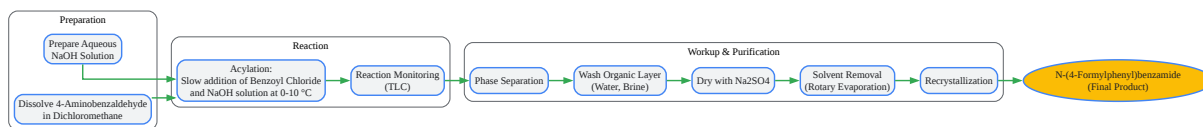
Reagent/Parameter	Molar Mass (g/mol)	Moles (mol)	Equivalents	Amount (g or mL)
4-Aminobenzaldehyde	121.14	1.0	1.0	121.14 g
Benzoyl Chloride	140.57	1.1	1.1	154.63 g (128 mL)
Sodium Hydroxide	40.00	2.5	2.5	100 g
Dichloromethane	-	-	-	1000 mL
Reaction Temperature	-	-	-	0-10 °C
Reaction Time	-	-	-	3-4 hours

Table 2: Product Characterization and Yield

Parameter	Value
Product Name	N-(4-Formylphenyl)benzamide
Molecular Formula	C14H11NO2
Molar Mass (g/mol)	225.24
Theoretical Yield (g)	225.24
Actual Yield (g)	202.7 (Representative)
Yield (%)	90% (Representative)
Appearance	Off-white to pale yellow crystalline solid
Melting Point (°C)	155-158 (Literature Range)
Purity (by HPLC)	>98%

Visualizations

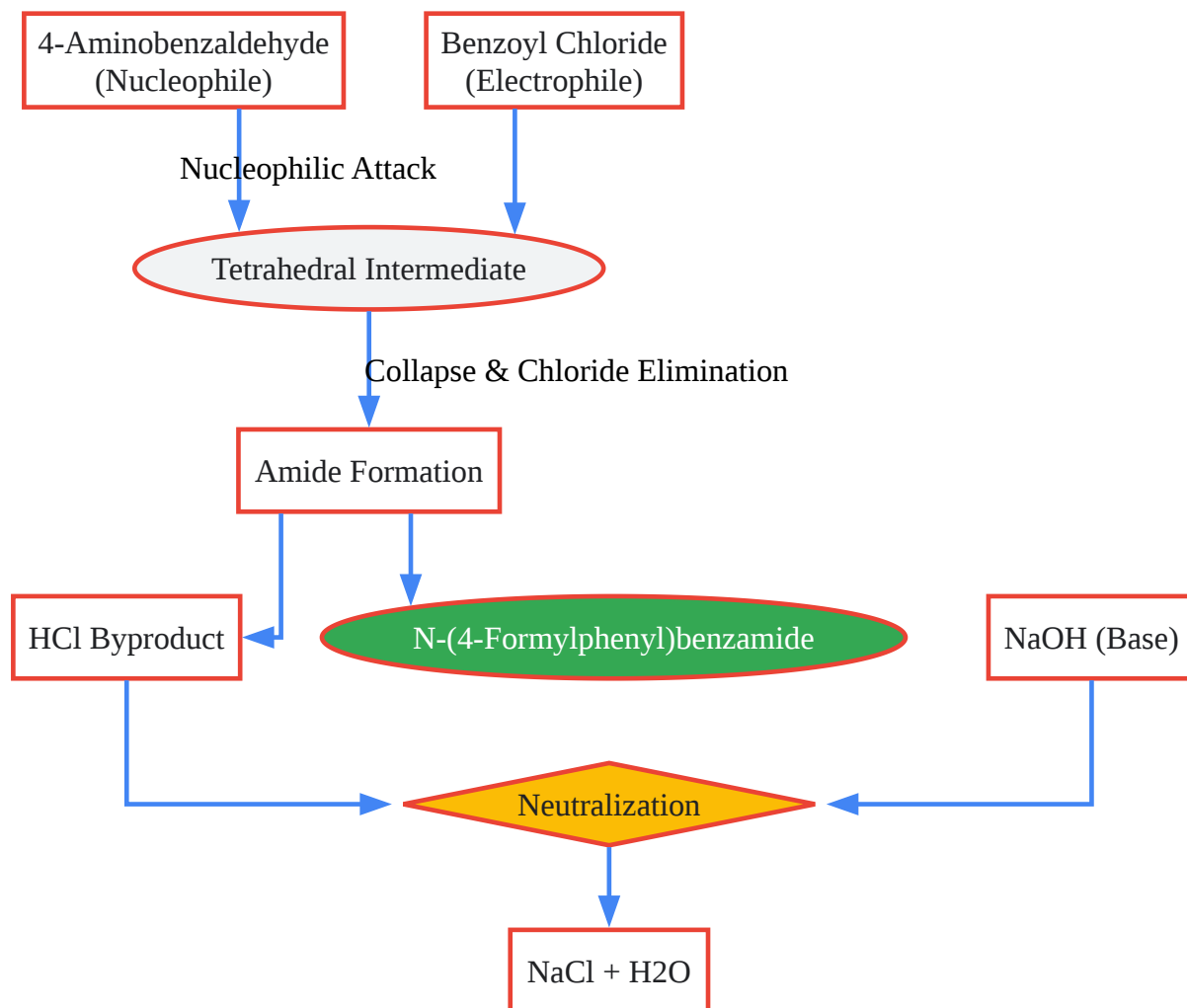
Diagram 1: Synthesis Workflow



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Caption: Workflow for the scale-up synthesis of **N-(4-Formylphenyl)benzamide**.

Diagram 2: Reaction Signaling Pathway (Mechanism)



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Caption: Simplified mechanism of the Schotten-Baumann reaction.

Safety Precautions

- Benzoyl chloride is corrosive and a lachrymator. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Sodium hydroxide is a strong base and can cause severe burns. Handle with care and wear appropriate PPE.

- Dichloromethane is a volatile and potentially carcinogenic solvent. All operations involving DCM should be performed in a fume hood.
- The reaction is exothermic. Proper temperature control is crucial, especially during the addition of benzoyl chloride and sodium hydroxide.

Conclusion

The described protocol for the synthesis of **N-(4-formylphenyl)benzamide** via the Schotten-Baumann reaction is efficient, scalable, and provides the desired product in high yield and purity. This application note serves as a valuable resource for researchers and professionals in the pharmaceutical industry, enabling the reliable production of this key synthetic intermediate.

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References

- 1. SATHEE: Chemistry Schotten Baumann Reaction [sathee.iitk.ac.in]
- 2. chemistnotes.com [chemistnotes.com]
- 3. assets-global.website-files.com [assets-global.website-files.com]
- 4. Schotten–Baumann reaction - Wikipedia [en.wikipedia.org]
- 5. byjus.com [byjus.com]
- 6. researchgate.net [researchgate.net]
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